

# Aniline-13C6 (CAS: 100849-37-4): A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Aniline-13C6

Cat. No.: B144447

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Aniline-13C6**, a stable isotope-labeled compound critical for a range of applications in research and development. This document details its chemical and physical properties, outlines key experimental protocols, and visualizes relevant pathways and workflows to support its effective implementation in the laboratory.

## Core Properties and Specifications

**Aniline-13C6** is a form of aniline in which all six carbon atoms in the benzene ring are the 13C isotope. This isotopic labeling provides a distinct mass shift, making it an invaluable tool for mass spectrometry-based applications.

Property	Value	Citations
CAS Number	100849-37-4	[1]
Molecular Formula	$^{13}\text{C}_6\text{H}_7\text{N}$	[1]
Molecular Weight	99.08 g/mol	[1]
Isotopic Purity	$\geq 99$ atom % $^{13}\text{C}$	[1]
Chemical Purity	$\geq 98\%$	[2]
Appearance	Liquid	[1]
Melting Point	-6 °C (lit.)	[1]
Boiling Point	184 °C (lit.)	[1]
Density	1.087 g/mL at 25 °C	[1]
Refractive Index	n <sub>20/D</sub> 1.586 (lit.)	[1]
Storage Temperature	2-8°C	[1]
Solubility	DMF: 30 mg/ml, DMSO: 30 mg/ml, Ethanol: 30 mg/ml, Ethanol:PBS (pH 7.2) (1:4): 0.2 mg/ml	
SMILES String	N[13c]1[13cH][13cH][13cH][13cH][13cH]1	[1]
InChI Key	PAYRUJLWNCNPSJ- IDEBNGHGSA-N	[1]

## Applications in Research and Development

**Aniline-13C6** serves as a critical tool in a variety of scientific disciplines:

- **Metabolic Studies:** As a stable isotope tracer, it is used to investigate the biotransformation of aromatic amines.[1] The labeled aniline can be introduced into biological systems, and its metabolic fate can be tracked using mass spectrometry to elucidate metabolic pathways and identify novel metabolites.[3]

- **Quantitative Analysis:** It is widely used as an internal standard for the accurate quantification of aniline and its derivatives in complex matrices, such as environmental samples.[1][4] Isotope dilution mass spectrometry using **Aniline-13C6** can correct for matrix effects and variations in sample preparation.
- **Chemical Synthesis:** **Aniline-13C6** is a versatile building block for the synthesis of other <sup>13</sup>C-labeled compounds.[2] This includes the preparation of labeled drug molecules, metabolites, and probes for use in drug discovery and development. For example, it can be used in the synthesis of <sup>13</sup>C<sub>6</sub>-labeled derivatives of tryptophan and indole.[2]
- **Proteomics and Glycomics:** In quantitative proteomics, aniline-containing reagents are used for isotopic labeling of glycans to enable their analysis by mass spectrometry. The use of <sup>12</sup>C<sub>6</sub> and <sup>13</sup>C<sub>6</sub> aniline allows for differential labeling and relative quantification of N-glycans from different samples.

## Experimental Protocols

### Protocol 1: Quantification of Aniline in Wastewater using **Aniline-13C6** as an Internal Standard by GC-MS

This protocol is adapted from EPA methodologies for the analysis of aniline derivatives in environmental samples.

1. **Scope and Application:** This method is for the determination of aniline in industrial wastewater samples using gas chromatography-mass spectrometry (GC-MS) with **Aniline-13C6** as an internal standard for accurate quantification.

2. **Reagents and Standards:**

- Aniline (analytical standard)
- **Aniline-13C6** (≥99 atom % <sup>13</sup>C)
- Methylene chloride (pesticide grade)
- Sodium hydroxide (1.0 M)
- Anhydrous sodium sulfate

- Methanol (HPLC grade)
- Stock Standard Solutions (1000 mg/L): Prepare by accurately weighing and dissolving aniline and **Aniline-13C6** in methanol.

### 3. Sample Preparation:

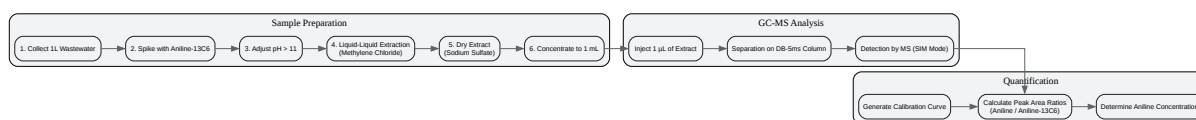
- Collect a 1-liter wastewater sample.
- Spike the sample with a known amount of the **Aniline-13C6** internal standard solution.
- Adjust the pH of the sample to >11 with 1.0 M sodium hydroxide.[\[5\]](#)
- Perform a liquid-liquid extraction by transferring the sample to a separatory funnel and extracting twice with 60 mL of methylene chloride.
- Combine the methylene chloride extracts and dry by passing through a column of anhydrous sodium sulfate.[\[5\]](#)
- Concentrate the extract to a final volume of 1 mL using a Kuderna-Danish apparatus.

### 4. GC-MS Analysis:

- GC System: Gas chromatograph equipped with a capillary column (e.g., DB-5ms).
- Injector: Splitless mode, 250°C.
- Oven Program: Initial temperature of 60°C, hold for 2 min, then ramp at 10°C/min to 280°C and hold for 5 min.
- Carrier Gas: Helium at a constant flow of 1 mL/min.
- MS System: Quadrupole mass spectrometer.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Mode: Selected Ion Monitoring (SIM).
  - Monitor characteristic ions for aniline (e.g., m/z 93, 66).

- Monitor characteristic ions for **Aniline-13C6** (e.g., m/z 99, 72).

5. Quantification: Create a calibration curve by analyzing a series of standards containing known concentrations of aniline and a fixed concentration of **Aniline-13C6**. The concentration of aniline in the sample is determined by comparing the ratio of the peak area of the analyte to the peak area of the internal standard against the calibration curve.



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Experimental workflow for aniline quantification in wastewater.

## Protocol 2: General Workflow for a Stable Isotope Tracing Study of Aniline Metabolism

This protocol outlines a general approach for using **Aniline-13C6** to trace its metabolic fate in a cell culture model.

### 1. Cell Culture and Labeling:

- Culture cells of interest (e.g., primary hepatocytes) to mid-logarithmic growth phase.
- Replace the standard culture medium with a medium containing a known concentration of **Aniline-13C6**.
- Incubate the cells for a desired period to allow for the uptake and metabolism of the labeled compound.

## 2. Metabolite Extraction:

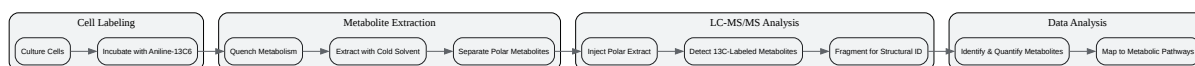
- Rapidly quench metabolism by aspirating the medium and washing the cells with ice-cold phosphate-buffered saline (PBS).
- Lyse the cells and extract metabolites using a cold solvent mixture (e.g., 80:20 methanol:water).
- Separate the polar metabolites from lipids and proteins by centrifugation.

## 3. LC-MS/MS Analysis:

- Analyze the polar metabolite extract using liquid chromatography-mass spectrometry (LC-MS/MS).
- Use a high-resolution mass spectrometer to detect and identify metabolites containing the  $^{13}\text{C}$  label.
- The mass shift of +6 Da will indicate metabolites derived from **Aniline- $^{13}\text{C}_6$** .
- Fragment the labeled parent ions (MS/MS) to aid in structural elucidation.

## 4. Data Analysis:

- Process the LC-MS/MS data to identify and quantify the labeled metabolites.
- Map the identified metabolites onto known biotransformation pathways of aniline to determine the metabolic flux.



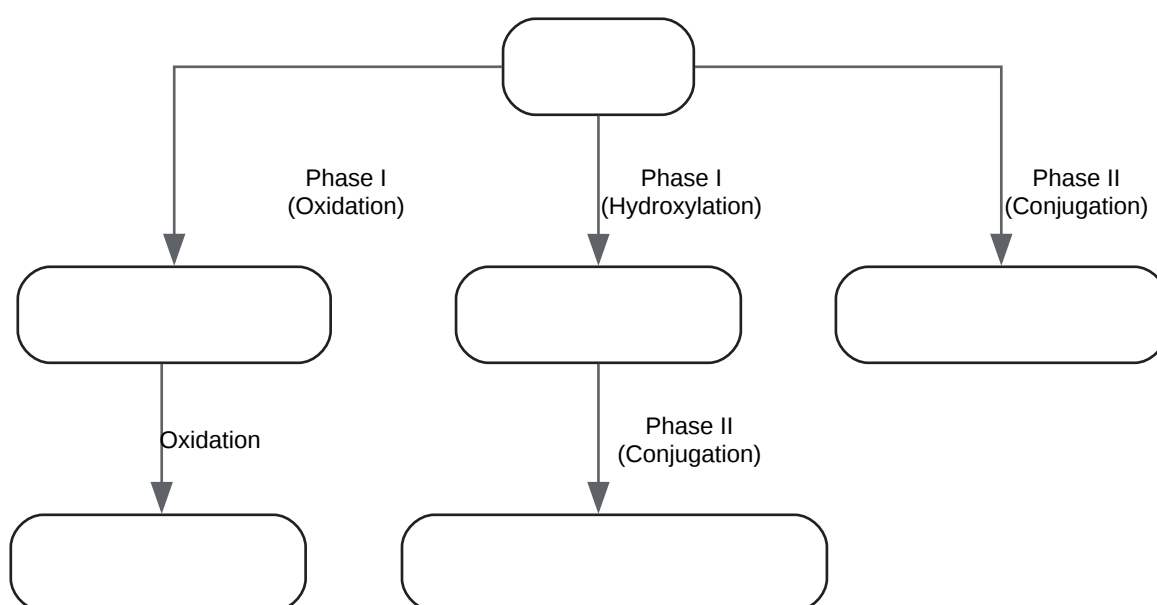
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Workflow for stable isotope tracing of aniline metabolism.

## Signaling and Metabolic Pathways

### Aniline Biotransformation

The metabolism of aniline primarily occurs in the liver and involves both Phase I and Phase II enzymatic reactions. The major pathway involves the oxidation of aniline to various hydroxylated and conjugated metabolites. The use of **Aniline-13C6** allows for the precise tracking of these transformations.[6]



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Simplified metabolic pathway of **Aniline-13C6**.

## Role in Drug Development and Signaling Pathway Analysis

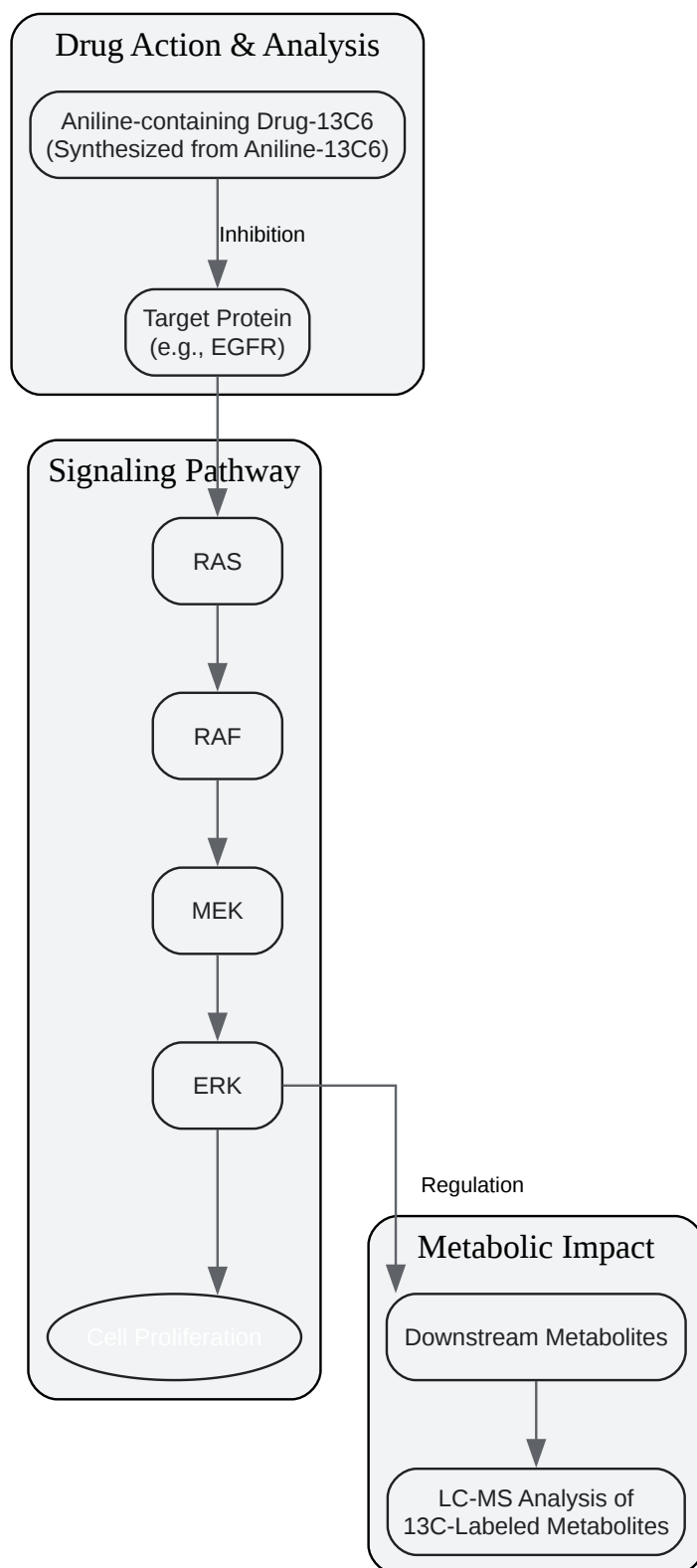
Many therapeutic agents contain an aniline or aniline-like moiety. The metabolic fate of these drugs can significantly impact their efficacy and safety. Aniline derivatives have been shown to modulate various signaling pathways, including the Epidermal Growth Factor Receptor (EGFR) pathway, which is crucial in cell proliferation and is often dysregulated in cancer.

**Aniline-13C6** can be used to synthesize  $^{13}\text{C}$ -labeled versions of aniline-containing drugs.

These labeled drugs can then be used in cell-based assays to:

- Quantify the uptake and metabolism of the drug.
- Identify the drug's target proteins through techniques like thermal proteome profiling.
- Trace the impact of the drug on downstream metabolic pathways that are regulated by the target signaling pathway.





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Logical relationship for using **Aniline-13C6** in drug development.

## Safety Information

Aniline is a hazardous substance and should be handled with appropriate safety precautions.

- Hazard Statements: Toxic if swallowed, in contact with skin, or if inhaled. May cause an allergic skin reaction, causes serious eye damage, and is suspected of causing genetic defects and cancer. Causes damage to organs (blood) through prolonged or repeated exposure and is very toxic to aquatic life with long-lasting effects.[1]
- Precautionary Statements: Avoid release to the environment. Wear protective gloves/protective clothing/eye protection/face protection. If swallowed, immediately call a poison center or doctor.[1]
- Signal Word: Danger[1]

Users should always consult the Safety Data Sheet (SDS) for complete and up-to-date safety information before handling this compound.

### Need Custom Synthesis?

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